

Unveiling the Thermal Properties of Bis(triphenylsilyl)chromate: A Technical Guide

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Compound of Interest

Compound Name: *Bis(triphenylsilyl)chromate*

Cat. No.: *B1148569*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the thermal stability and decomposition temperature of **bis(triphenylsilyl)chromate**, a versatile organometallic catalyst. A comprehensive understanding of its thermal behavior is paramount for its safe handling, storage, and effective application in various chemical transformations, including polymerization and oxidation reactions. This document provides a concise summary of its thermal decomposition data, detailed experimental protocols for its synthesis, and a visual representation of its catalytic mechanism.

Thermal Decomposition Data

The thermal stability of **bis(triphenylsilyl)chromate** is a critical parameter for its application in thermally sensitive processes. The compound exhibits a well-defined decomposition temperature, as summarized in the table below. It is important to note that variations in reported melting points with decomposition can be attributed to differences in sample purity and the experimental conditions employed during analysis.

Parameter	Value	Reference
Decomposition Temperature	159 °C (decomposes)	[1] [2] [3] [4]
Melting Point with Decomposition	151 °C - 161 °C	[5]

Experimental Protocols

A fundamental understanding of the synthesis of **bis(triphenylsilyl)chromate** is essential for researchers working with this compound. The following section details a common and effective method for its preparation.

Synthesis of Bis(triphenylsilyl)chromate

This protocol is adapted from a patented procedure and outlines the reaction of triphenylchlorosilane with an oxidizing agent in the presence of a base.

Materials:

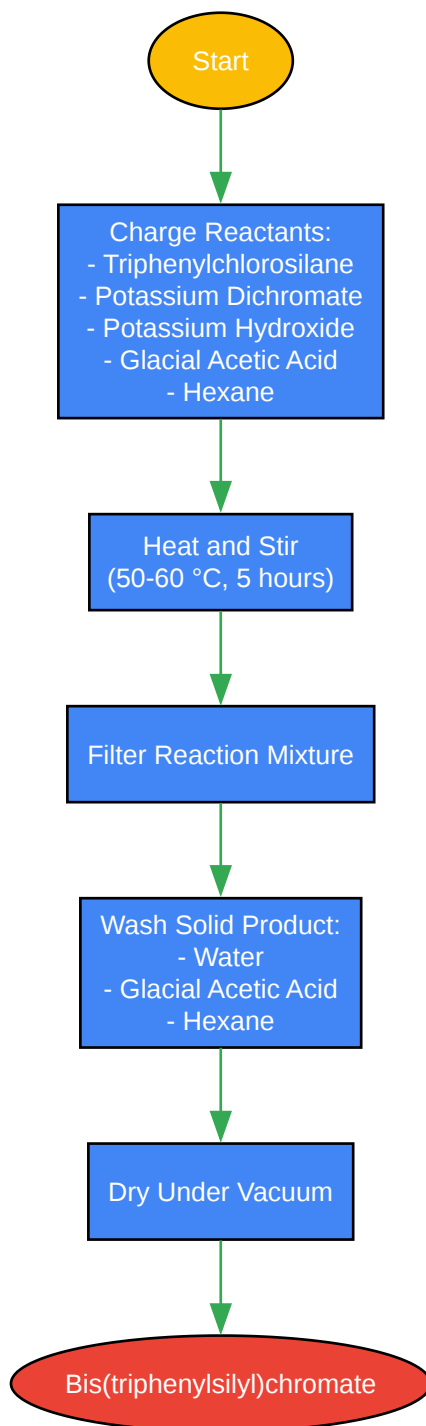
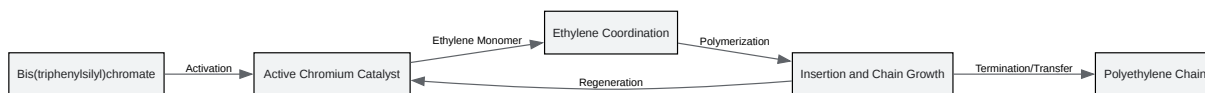
- Triphenylchlorosilane
- Potassium dichromate
- Potassium hydroxide
- Glacial acetic acid
- Hexane
- Water

Procedure:

- To a 500 ml three-neck flask equipped with a stirrer and a reflux condenser, add 30 g of triphenylchlorosilane, 13 g of potassium dichromate, 3 g of potassium hydroxide, 60 ml of glacial acetic acid, and 80 ml of hexane.
- Stir the reaction mixture at a temperature between 50-60 °C for 5 hours.
- After the reaction is complete, filter the mixture to isolate the solid product.
- Wash the resulting solid sequentially with 140 ml of water, 70 ml of glacial acetic acid, and 70 ml of hexane.
- Dry the purified product in a vacuum oven to obtain **bis(triphenylsilyl)chromate**.

Catalytic Activity and Mechanism

Bis(triphenylsilyl)chromate is a well-known catalyst, particularly for ethylene polymerization. Its mechanism of action involves the formation of an active chromium species that facilitates the chain growth of the polymer.



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Address: 3281 E Guasti Rd

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